

Benurestat solubility and stability profile

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Compound Focus: Benurestat

CAS No.: 38274-54-3

Cat. No.: S702978

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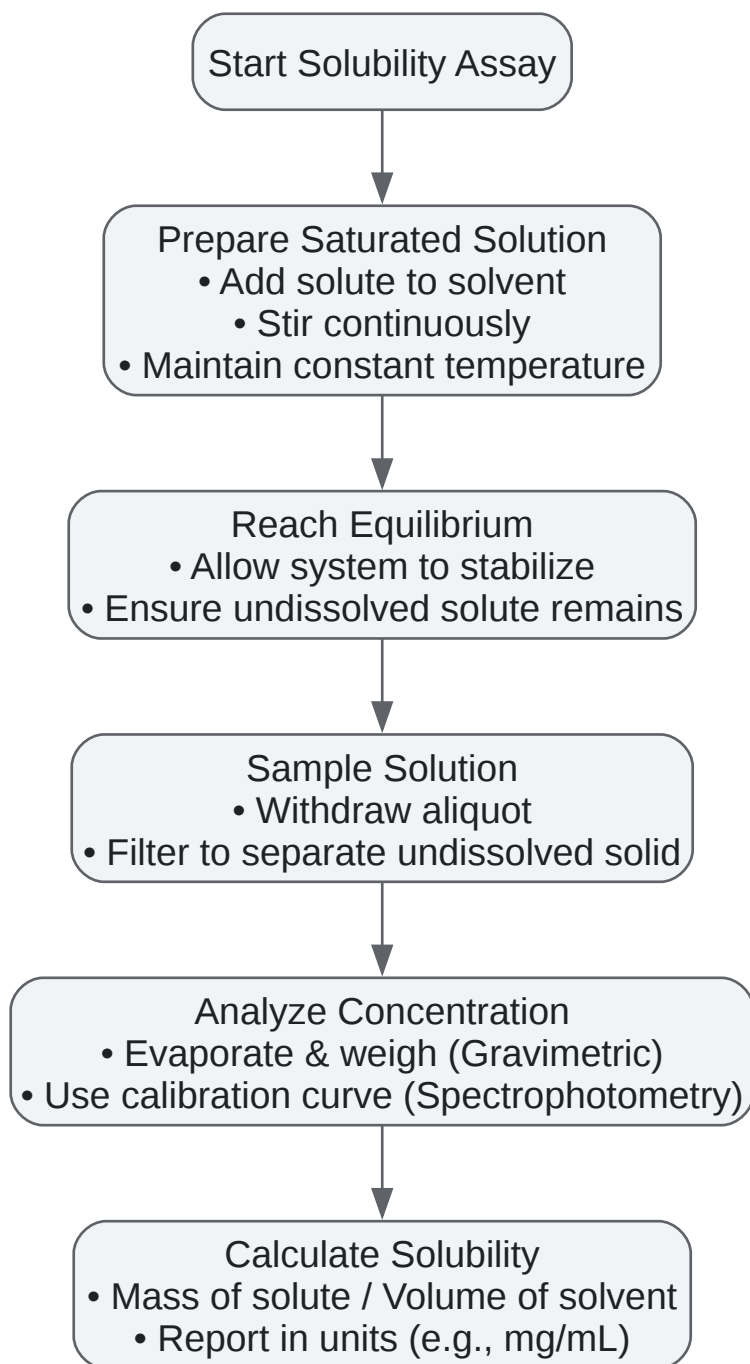
Benurestat Technical Profile

The table below summarizes the key physicochemical and stability information for **Benurestat** available from chemical supplier databases.

Property Category	Details
Chemical Identifiers CAS No.: 38274-54-3 Molecular Formula: C ₉ H ₉ ClN ₂ O ₃ Molecular Weight: 228.63 g/mol IUPAC Name: 4-chloro-N-[2-(hydroxyamino)-2-oxoethyl]benzamide [1] Storage & Stability Recommended Storage: -20°C [2] [1] Stability: ≥ 2 years when stored properly at -20°C [2] Shipping Condition: Typically shipped with an ice pack; reported to be stable at ambient temperature for a few days during shipping [2] [1] Solubility Data Qualitative Solubility: Soluble in DMSO. May also dissolve in water, ethanol, or DMF [1]. Quantitative Solubility: Not specified in search results. Suggested Solvents for In Vivo Work: Detailed solvent formulations for injection (e.g., using DMSO, Tween 80, saline) and oral administration (e.g., suspending in 0.5% CMC Na) are provided [1]. Biological Activity Mechanism: Orally active urease inhibitor [2] [1] [3]. In Vivo Evidence: In rat models of <i>P. mirabilis</i> infection, doses of 25, 50, and 100 mg/kg reduced urinary ammonia excretion. Enhanced bacterial clearance when combined with antibiotics like Nitrofurantoin [2] [1].	

Guidance for Determining Solubility

Since precise solubility data is not found, you would need to determine it experimentally. The general workflow for a solubility study is outlined below.



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Solubility assay workflow

- **General Protocol:** The basic principle involves preparing a saturated solution by adding an excess amount of the solute (**Benurestat**) to a solvent and stirring until no more dissolves [4].
- **Quantification Method:** After reaching equilibrium, you can separate the saturated solution from the undissolved solid. One common quantification method is the **gravimetric method**, where you evaporate a measured volume of the saturated solution and weigh the residual solute [4].
- **Solvent Selection:** For a new chemical like **Benurestat**, you would typically screen a range of solvents. Based on supplier information, start with **DMSO**, and then test other common solvents like water, ethanol, and DMF [1].

Important Research-Use-Only Notice

All sources consistently emphasize that **Benurestat** is **for research use only and not for human consumption** [2] [1] [3]. The information provided is intended for laboratory research and drug development professionals.

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References

1. | Bacterial | 38274-54-3 | Invivochem Benurestat [invivochem.com]
2. | 38274-54-3 | Antibiotic | MOLNOVA Benurestat [molnova.com]
3. [medchemexpress.com/ benurestat .html](https://www.medchemexpress.com/benurestat.html) [medchemexpress.com]
4. How To Measure For A Science Project Solubility [sciencing.com]

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